Technical Synthesis Guide: 8-Ethoxyquinoline-5-sulfonic Acid Hydrate

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Compound of Interest	
Compound Name:	*8-Ethoxyquinoline-5-sulfonic acid hydrate*
CAS No.:	*2301848-76-8*
Cat. No.:	*B6329534*

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Abstract & Strategic Overview

This application note details the regioselective synthesis of **8-Ethoxyquinoline-5-sulfonic acid hydrate** (CAS: 15301-40-3). This compound serves as a critical intermediate in the development of neuroprotective agents, metal chelators (specifically for Zn^{2+} and Cu^{2+}), and fluorescent sensors.

The synthesis relies on an Electrophilic Aromatic Substitution (EAS) mechanism. The ethoxy group at position C8 acts as a strong ortho/para director.[1] Since the ortho position (relative to ethoxy) is the ring junction and the para position is C5, the sulfonation occurs exclusively at C5. The protonation of the quinoline nitrogen in the acidic medium deactivates the pyridine ring, further ensuring substitution occurs only on the activated benzene ring.

Retrosynthetic Logic

The target molecule is disassembled via C-S bond cleavage (sulfonation) and C-O bond cleavage (alkylation).

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- Target: 8-Ethoxyquinoline-5-sulfonic acid[1][2][3][4]
- Precursor 1: 8-Ethoxyquinoline (via Sulfonation)[1][4]
- Precursor 2: 8-Hydroxyquinoline (via O-Alkylation)

Chemical Reaction Workflow

The following diagram illustrates the critical pathway from the commercially available 8-hydroxyquinoline to the final sulfonated hydrate.

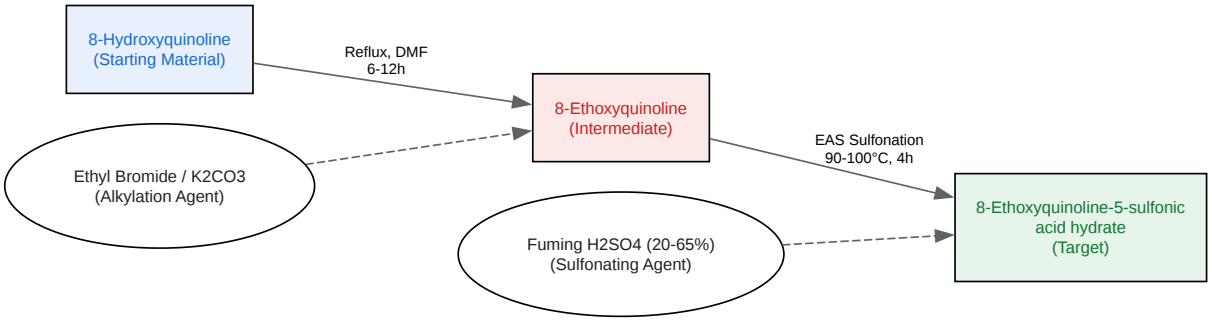

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Figure 1: Synthetic pathway for **8-Ethoxyquinoline-5-sulfonic acid hydrate**.

Materials & Safety Protocols

Critical Reagents

Reagent	CAS	Purity	Role
8-Ethoxyquinoline	122-92-9	≥98%	Substrate
Fuming Sulfuric Acid (Oleum)	8014-95-7	20-65% SO_3	Electrophile Source
Sodium Hydroxide	1310-73-2	Pellets	pH Adjustment (if salt desired)
Ethanol (Absolute)	64-17-5	ACS Grade	Recrystallization
Diethyl Ether	60-29-7	ACS Grade	Washing

Safety Directives (HSE)

- Oleum Hazard: Oleum reacts violently with water. All glassware must be oven-dried. Operations must be performed in a functioning fume hood. Wear butyl rubber gloves and a face shield.
- Exotherm Control: The quenching of the sulfonation mixture into ice is highly exothermic. Addition must be slow to prevent "flash boiling" of the acid.
- Waste Disposal: Neutralize all acidic waste with sodium carbonate/bicarbonate before disposal.

Detailed Experimental Protocol

Stage 1: Preparation of Starting Material (Optional)

Note: If commercial 8-ethoxyquinoline is unavailable, synthesize as follows:

- Dissolve 8-hydroxyquinoline (1.0 eq) and K_2CO_3 (1.5 eq) in DMF.
- Add ethyl bromide (1.2 eq) dropwise.
- Heat to 80°C for 12 hours.
- Pour into ice water; extract with DCM.

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- Wash organic layer with 1M NaOH (removes unreacted starting material).
- Dry ($MgSO_4$) and concentrate to yield 8-ethoxyquinoline (Oil or low-melting solid).

Stage 2: Sulfonation (Core Protocol)

Objective: Regioselective installation of the sulfonic acid group at C5.

Step-by-Step Procedure:

- Setup: Equip a 250 mL 3-neck round-bottom flask with a magnetic stir bar, a pressure-equalizing addition funnel, and a thermometer. Flush with N_2.
- Charging: Add 8-ethoxyquinoline (10.0 g, 57.7 mmol) to the flask.
- Acid Addition: Cool the flask to 0–5°C using an ice bath.
- Sulfonation: Add Fuming Sulfuric Acid (20% Oleum, 30 mL) dropwise over 30 minutes.
  - Technical Insight: Maintain internal temperature <10°C during addition to prevent charring or tar formation.
- Reaction: Remove the ice bath. Heat the mixture to 90–100°C for 4 hours.
  - Monitoring: Monitor reaction progress via TLC (SiO_2, EtOAc:MeOH 9:1). The starting material (high Rf) should disappear; the product (low Rf, polar) will appear at the baseline.
- Quenching (Critical):
  - Prepare a beaker with 200 g of crushed ice.
  - Slowly pour the reaction mixture onto the ice with vigorous stirring.
  - Observation: A white to pale-yellow precipitate (the zwitterionic sulfonic acid) should form immediately.
- Isolation:
  - Allow the suspension to stand at 4°C for 2 hours to maximize precipitation.

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- Filter the solid using a sintered glass funnel (Porosity 3).
- Wash the cake with ice-cold water (2 x 20 mL) to remove excess H_2SO_4.
- Wash with cold acetone (2 x 15 mL) to remove organic impurities and facilitate drying.

Stage 3: Purification & Hydrate Formation

- Recrystallization: Dissolve the crude solid in the minimum amount of boiling water (approx. 80–90°C).
- Activated Carbon Treatment: If the solution is dark, add activated charcoal (5% w/w), stir for 10 mins, and filter hot.
- Crystallization: Allow the filtrate to cool slowly to room temperature, then refrigerate at 4°C overnight.
- Drying: Filter the crystals and dry in a vacuum desiccator over $CaCl_2$ (do not use P_2O_5 if the hydrate is desired) at room temperature for 24 hours.
  - Target Form: The product crystallizes as the monohydrate.

Characterization & Quality Control

Expected Data

Parameter	Specification	Notes
Appearance	White to pale yellow needles	Darkens upon oxidation/light exposure
Melting Point	>290°C (dec)	Typical for zwitterionic sulfonic acids
Solubility	Soluble in hot water, basic pH	Insoluble in non-polar organics
Mass Spec (ESI)	$[M+H]^+$ = 254.05	m/z 253 (Anhydrous parent)

NMR Interpretation (D_2O + NaOD)

- δ 8.90 (dd, 1H, H-2): Deshielded by ring nitrogen.

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- δ 8.45 (dd, 1H, H-4): Ortho coupling to H-3.
- δ 7.95 (d, 1H, H-6): Doublet, coupling with H-7.
- δ 7.60 (dd, 1H, H-3): Meta-like position.
- δ 7.15 (d, 1H, H-7): Ortho to ethoxy group (shielded).
- δ 4.30 (q, 2H, -OCH_2-): Methylene of ethyl group.
- δ 1.50 (t, 3H, -CH_3): Methyl of ethyl group.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield	Incomplete precipitation during quench.	The sulfonic acid is water-soluble.[1] Do not use excess water during quenching. "Salt out" with NaCl if necessary to precipitate the sodium salt, then re-acidify.
Dark Product	Oxidation or high temp during sulfonation.	Keep reaction temp <100°C. Ensure N_2 atmosphere. Use activated carbon in recrystallization.
Positional Isomerism	Sulfonation at C7?	Highly unlikely due to steric hindrance of the ethoxy group and electronic directing effects. Verify by NMR (coupling constants of aromatic protons).
Hygroscopicity	Product absorbs moisture.	Store in a tightly sealed container. The hydrate is the stable form; do not over-dry at high temps (>100°C) or it will become anhydrous and re-absorb moisture rapidly.

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